

Commercial Sources and Procurement of Monoisodecyl Phthalate-d4: A Technical Guide

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Compound of Interest

Compound Name: Monoisodecyl Phthalate-d4

Cat. No.: B13828099

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For researchers, scientists, and professionals in drug development requiring isotopically labeled standards, **Monoisodecyl Phthalate-d4** is a critical reference material for metabolism, toxicokinetics, and environmental monitoring studies. This guide provides an in-depth overview of its commercial sources, presenting key technical data in a comparative format. Additionally, a standardized workflow for the procurement of such specialized chemical compounds is outlined.

Commercial Supplier Data

The following table summarizes the technical specifications for **Monoisodecyl Phthalate-d4** available from a leading commercial supplier. This data is essential for experimental design and quality control.

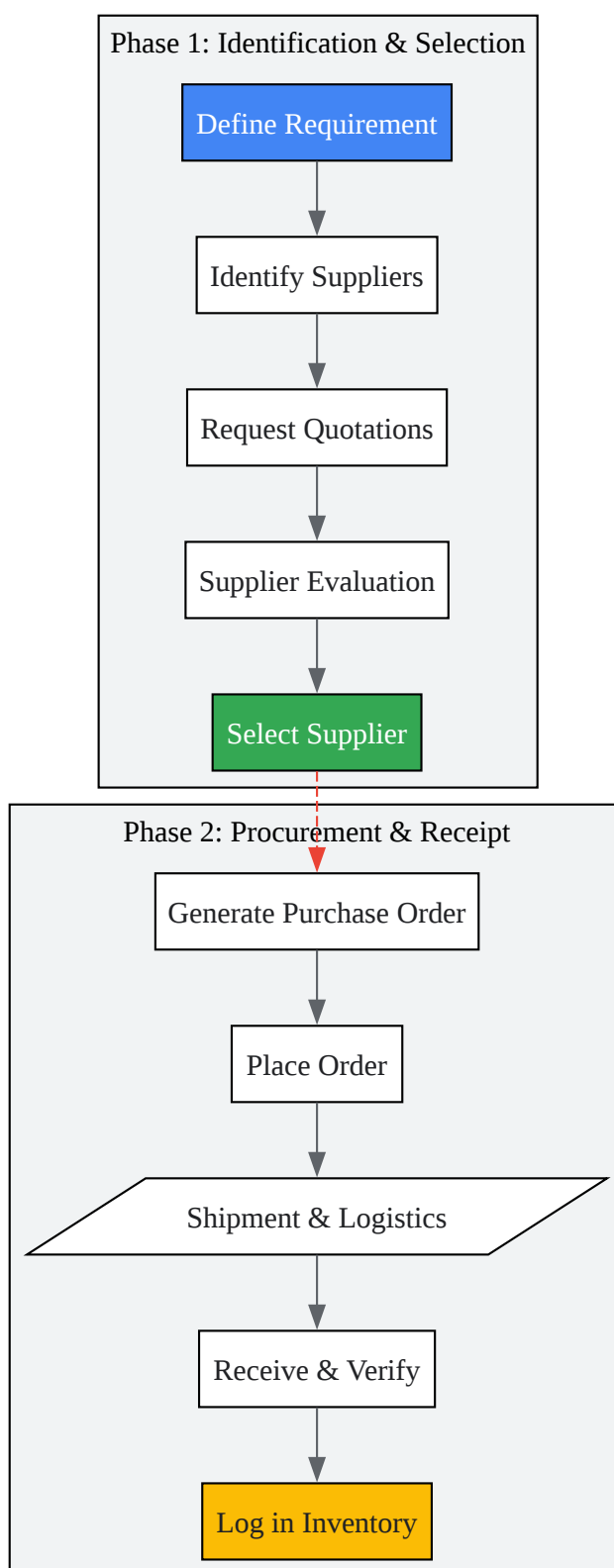
Supplier	Product Name	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Pack Sizes	Storage Temperature
LGC Standards	Monoisodecyl Phthalate-d4	C18H22D4O4	310.42	>95% (HPLC)	2.5 mg, 10 mg, 25 mg	+4°C

Note: While other vendors such as AccuStandard are known to supply a range of deuterated phthalates, specific product details for **Monoisodecyl Phthalate-d4** were not readily available

and may require direct inquiry.^[1] Similarly, United States Biological offers a related derivative, Monohydroxy Isodecyl Phthalate-d4, which should not be confused with the target analyte.^[2]

Procurement Workflow

The process of acquiring a specialized chemical standard like **Monoisodecyl Phthalate-d4** involves a series of logical steps to ensure the correct product is sourced in a timely and compliant manner. The following diagram illustrates a typical procurement workflow.



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Caption: A diagram illustrating the workflow for procuring chemical standards.

Experimental Protocols

Detailed experimental protocols for the use of **Monoisodecyl Phthalate-d4** are typically application-specific. However, a general methodology for its use as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) analysis is provided below. This protocol is a composite of standard practices and should be adapted to specific instrumentation and matrix requirements.

Objective: To accurately quantify the concentration of Monoisodecyl Phthalate in a given sample matrix using **Monoisodecyl Phthalate-d4** as an internal standard.

Materials:

- **Monoisodecyl Phthalate-d4** (from a certified supplier)
- Monoisodecyl Phthalate analytical standard
- LC-MS/MS grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid or ammonium acetate (for mobile phase modification)
- Sample matrix (e.g., plasma, urine, environmental water sample)
- Solid Phase Extraction (SPE) cartridges or QuEChERS kits for sample preparation (if required)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- LC-MS/MS system with an appropriate column (e.g., C18)

Procedure:

- Preparation of Stock Solutions:
 - Accurately weigh a known amount of Monoisodecyl Phthalate and **Monoisodecyl Phthalate-d4**.

- Dissolve each in a suitable solvent (e.g., methanol) in separate volumetric flasks to create concentrated stock solutions (e.g., 1 mg/mL). Store these at the recommended temperature (e.g., +4°C or -20°C).
- Preparation of Working Solutions:
 - Perform serial dilutions of the Monoisodecyl Phthalate stock solution with the appropriate solvent to create a series of calibration standards at different concentrations.
 - Prepare a working solution of the **Monoisodecyl Phthalate-d4** internal standard at a fixed concentration.
- Sample Preparation:
 - Thaw and vortex the unknown samples.
 - To a known volume or weight of each sample, calibration standard, and quality control sample, add a precise volume of the **Monoisodecyl Phthalate-d4** internal standard working solution.
 - If necessary, perform sample clean-up using an appropriate technique such as SPE or liquid-liquid extraction to remove interfering matrix components.
 - Evaporate the solvent from the extracted samples and reconstitute in the initial mobile phase.
- LC-MS/MS Analysis:
 - Set up the LC-MS/MS system with a suitable chromatographic method to separate Monoisodecyl Phthalate from other components.
 - Develop a multiple reaction monitoring (MRM) method to detect the precursor and product ion transitions for both Monoisodecyl Phthalate and **Monoisodecyl Phthalate-d4**.
 - Inject the prepared samples and calibration standards into the LC-MS/MS system.
- Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Monoisodecyl Phthalate in the unknown samples by interpolating their peak area ratios from the calibration curve.

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References

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